

Proper Disposal of Diethyl Dibromomalonate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Diethyl dibromomalonate

Cat. No.: B1346896

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The safe and compliant disposal of **diethyl dibromomalonate** is critical for ensuring laboratory safety and environmental protection. As a corrosive and halogenated organic compound, it is classified as hazardous waste and requires specific handling procedures. This guide provides essential, step-by-step instructions for its proper disposal.

Immediate Safety and Handling Precautions

Before handling **diethyl dibromomalonate**, it is imperative to consult the Safety Data Sheet (SDS). This compound is corrosive and can cause severe skin burns and eye damage.^[1] It is also harmful if swallowed and can cause respiratory tract irritation.^[1] Always handle this chemical inside a certified chemical fume hood while wearing appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (nitrile or neoprene), safety goggles, and a fully buttoned laboratory coat.^{[2][3][4]} Ensure an eyewash station and safety shower are readily accessible.

Waste Classification and Characterization

Diethyl dibromomalonate must be disposed of as hazardous waste.^[1] Due to its chemical composition, it falls under the category of halogenated organic waste.^[5] It is also classified as a corrosive liquid by transportation authorities.^[6]

Parameter	Value	Source
UN Number	3265	[1][6]
Hazard Class	8 (Corrosive)	[1][6]
Packing Group	II	[1][6]
US EPA Waste Code	D002 (Corrosivity) may apply	[1]
German Water Hazard Class (WGK)	3 (Severely hazardous to water)	[2]

Step-by-Step Disposal Protocol

Follow these procedures to ensure the safe collection and disposal of **diethyl dibromomalonate** waste.

1. Waste Segregation:

- Designate a specific waste container for halogenated organic compounds.
- Crucially, do not mix **diethyl dibromomalonate** with non-halogenated organic waste.[5][7][8] Keeping these waste streams separate is essential for proper treatment and can significantly reduce disposal costs.[8][9]
- Do not mix with incompatible materials in the same container.[3] Incompatibilities include:
 - Strong bases or alkalis[1]
 - Strong oxidizing agents[1][10]
 - Acids (Do not combine acids and bases in the same container)[5]
 - Metals (reacts with mild steel)[1][3]

2. Select an Appropriate Waste Container:

- Use a clean, compatible container, such as a polyethylene (poly) carboy or bottle.[3][9]

- Avoid using metal containers, as halogenated compounds can degrade to form acids that corrode metal.[3]
- The container must have a secure, tightly sealing screw cap to prevent leaks and vapor release.[7][9]

3. Labeling the Waste Container:

- Label the container before adding any waste.[7]
- The label must clearly state "Hazardous Waste".[7][8]
- List all chemical constituents by their full name (e.g., "Waste: **Diethyl dibromomalonate**").
[7] Do not use abbreviations or chemical formulas.[7]
- Include the approximate percentages or volume of each component.[5][8]

4. Waste Accumulation and Storage:

- All additions of waste to the container must be performed within a chemical fume hood.[9]
- Keep the waste container closed at all times, except when actively adding waste.[7][9]
- Store the container in a designated Satellite Accumulation Area (SAA) within the laboratory.
[9]
- The storage area must be cool, dry, and well-ventilated.[3][9]
- The container must be stored within secondary containment (e.g., a chemical-resistant tub) to contain potential leaks.[3][9]

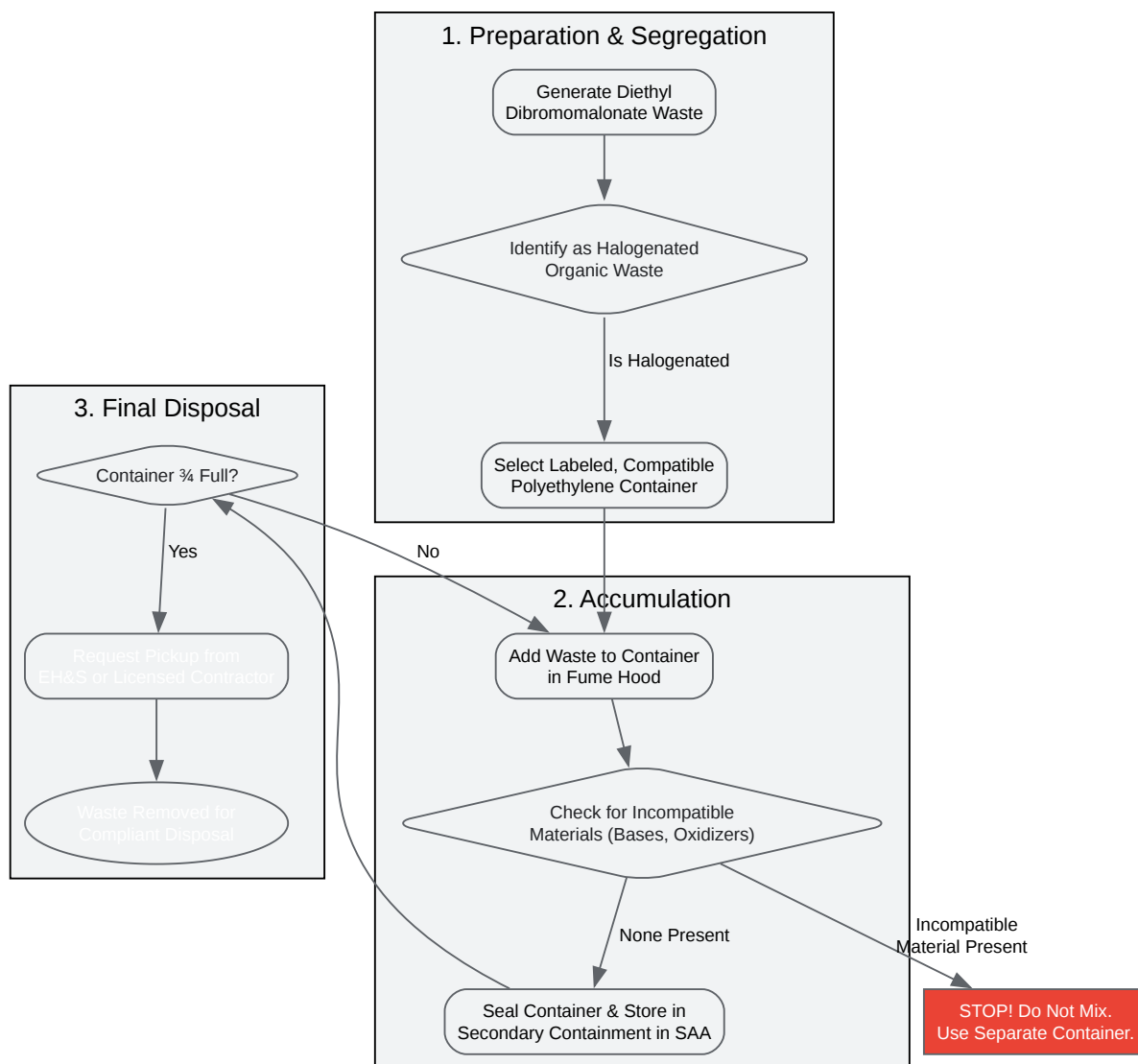
5. Arranging for Final Disposal:

- Do not dispose of **diethyl dibromomalonate** down the drain or allow it to evaporate in the fume hood.[1][3]
- Monitor the volume of waste in the container. When it is approximately three-quarters full, request a waste pickup.[9]

- Contact your institution's Environmental Health and Safety (EH&S) department or a certified hazardous waste management contractor to arrange for collection and final disposal.[\[1\]](#)[\[9\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[1\]](#)[\[10\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **diethyl dibromomalonate**.



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Caption: Workflow for the proper disposal of **Diethyl Dibromomalonate** waste.

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